

5-Bromo-2-methylbenzene-1-sulfonic acid

physical characteristics

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzene-1-sulfonic acid

Cat. No.: B1283415

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Technical Guide: 5-Bromo-2-methylbenzene-1-sulfonic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **5-Bromo-2-methylbenzene-1-sulfonic acid**. The information is compiled from various chemical data sources to support research and development activities.

Core Physical and Chemical Properties

5-Bromo-2-methylbenzene-1-sulfonic acid, with CAS number 56919-17-6, is an organobromine compound.^{[1][2][3][4][5][6]} Its properties are summarized in the table below, providing a clear comparison of its key physical and chemical data points.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ BrO ₃ S	[1] [2] [3]
Molecular Weight	251.10 g/mol	[1] [2]
Exact Mass	249.92993 u	[2] [3]
Monoisotopic Mass	249.92993 u	[2] [3]
Density	1.735 g/cm ³	[1] [3]
Refractive Index	1.599	[1] [3]
Topological Polar Surface Area	62.8 Å ²	[1] [2]
Hydrogen Bond Donor Count	1	[1] [3]
Hydrogen Bond Acceptor Count	3	[1] [3]
XLogP3	1.7	[1] [3]
Complexity	244	[2] [3]
Heavy Atom Count	12	[2] [3]

Experimental Protocols

Detailed experimental protocols for the direct synthesis of **5-Bromo-2-methylbenzene-1-sulfonic acid** are not readily available in the public domain. However, a common synthetic route for aromatic sulfonic acids involves the sulfonation of the corresponding aromatic compound. A plausible precursor for this synthesis is 5-bromo-2-methylbenzoic acid. The synthesis of this precursor is well-documented.

Synthesis of 5-Bromo-2-methylbenzoic Acid

A documented method for the synthesis of 5-bromo-2-methylbenzoic acid involves the bromination of 2-methylbenzoic acid.[\[7\]](#)[\[8\]](#)

Materials:

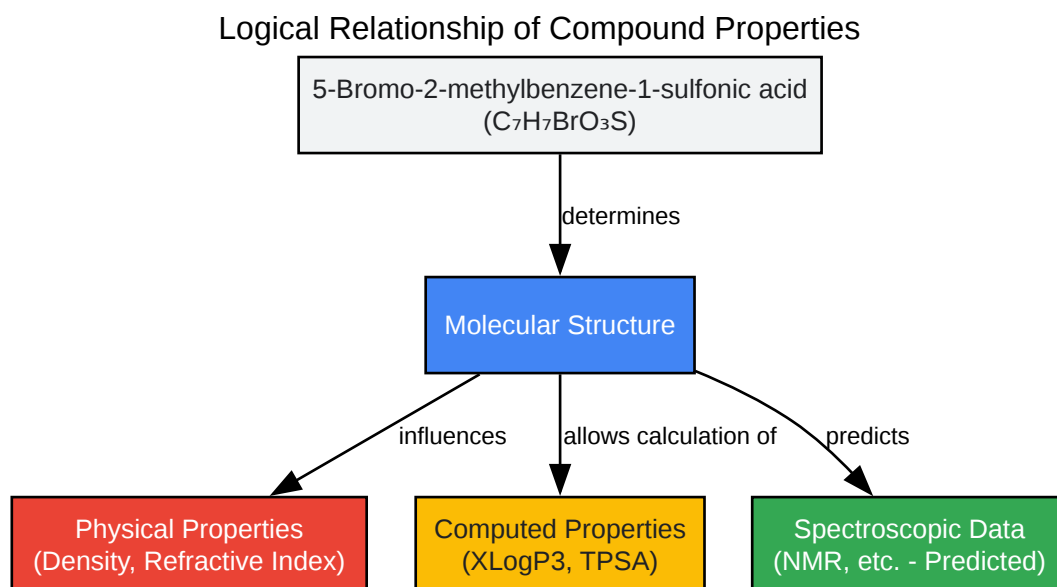
- 2-methylbenzoic acid
- Concentrated sulfuric acid
- Bromine
- Ice water
- Ethanol

Procedure:

- Dissolve 2-methylbenzoic acid in concentrated sulfuric acid in a reaction vessel equipped with a mechanical stirrer at room temperature.[\[7\]](#)
- Add bromine dropwise to the solution over a period of 10 minutes.[\[7\]](#)
- Stir the reaction mixture at 25°C for 20 hours.[\[7\]](#)
- Pour the reaction solution into ice water to precipitate the solid product.[\[7\]](#)
- Filter the precipitated solid and wash it with water.[\[7\]](#)
- Air-dry the solid to obtain the crude bromo compound.[\[7\]](#)
- For purification, dissolve the crude product in ethanol at 70°C.[\[7\]](#)
- Cool the solution to 20°C and then further cool to below 10°C for 3 hours to allow for crystallization.[\[7\]](#)
- Filter the precipitated crystals and air-dry them to obtain purified 5-bromo-2-methylbenzoic acid.[\[7\]](#)

Visualizations

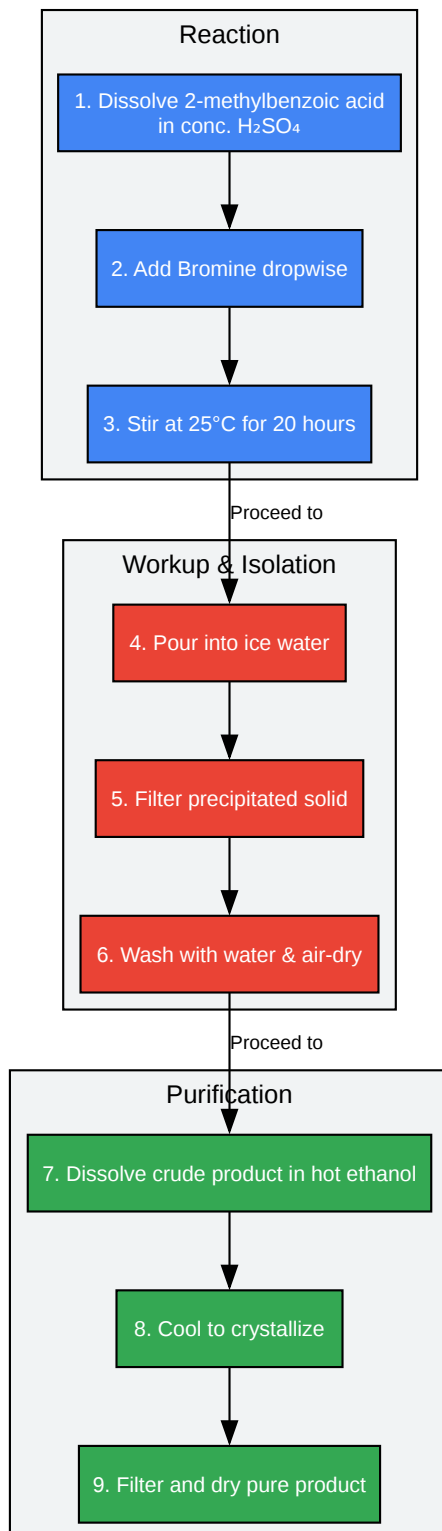
The following diagrams illustrate the logical relationships and a potential experimental workflow.



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Caption: Relationship between molecular structure and properties.

Synthesis Workflow for 5-Bromo-2-methylbenzoic Acid

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Caption: Experimental workflow for a potential precursor.

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